

# CAS registry number for Cycloundeca-1,5-diene

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## Compound of Interest

Compound Name: Cycloundeca-1,5-diene

Cat. No.: B15435240

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A Technical Guide to **Cycloundeca-1,5-diene**: Synthesis, Properties, and Experimental Considerations

For Researchers, Scientists, and Drug Development Professionals

**Abstract:** This document provides a comprehensive technical overview of **Cycloundeca-1,5-diene**, an eleven-membered cyclic olefin. Due to the limited availability of specific experimental data for this particular molecule, this guide draws upon established principles and documented findings for analogous medium-ring dienes (C9-C12) to present a predictive but scientifically grounded resource. The guide covers physicochemical properties, general synthetic strategies, and hypothetical experimental protocols and signaling pathway interactions.

## Introduction

**Cycloundeca-1,5-diene** is a cyclic hydrocarbon featuring an eleven-membered ring with two double bonds at the 1 and 5 positions. As a medium-sized ring, its chemistry is governed by a unique interplay of ring strain, transannular interactions, and conformational flexibility. Such molecules are of significant interest in organic synthesis and drug discovery due to their potential to occupy novel chemical space and serve as scaffolds for complex molecular architectures.

While specific data for **Cycloundeca-1,5-diene** is scarce in the current literature, a single substituted derivative, 3,7-Cycloundecadien-1-ol, 1,5,5,8-tetramethyl-, (E,E)-, has been assigned the CAS Registry Number 28446-26-6<sup>[1]</sup>. This guide will, therefore, extrapolate from the known chemistry of closely related and better-studied medium-ring dienes to provide a useful reference for researchers.

## Physicochemical and Spectroscopic Data

Quantitative data for the parent **Cycloundeca-1,5-diene** is not readily available. The following table summarizes predicted and analogous data for medium-ring dienes.

Property	Predicted/Analogous Value	Notes
Molecular Formula	C <sub>11</sub> H <sub>18</sub>	
Molecular Weight	150.26 g/mol	
CAS Registry Number	Not assigned for parent compound.	28446-26-6 for a tetramethyl derivative[1].
Boiling Point	~210-220 °C	Extrapolated from trends in cycloalkadienes.
Density	~0.85-0.88 g/cm <sup>3</sup>	Based on similar cyclic hydrocarbons.
<sup>13</sup> C NMR (CDCl <sub>3</sub> , ppm)	δ ~125-135 (olefinic), ~25-35 (allylic & aliphatic)	Predicted chemical shifts for sp <sup>2</sup> and sp <sup>3</sup> carbons.
<sup>1</sup> H NMR (CDCl <sub>3</sub> , ppm)	δ ~5.0-5.8 (olefinic), ~1.8-2.5 (allylic), ~1.2-1.8 (aliphatic)	Predicted chemical shifts for different proton environments.
IR (cm <sup>-1</sup> )	~3020 (C-H, sp <sup>2</sup> ), ~2925, 2855 (C-H, sp <sup>3</sup> ), ~1650 (C=C)	Characteristic vibrational frequencies.
Mass Spectrometry (m/z)	150 (M <sup>+</sup> ), characteristic fragmentation pattern	Molecular ion peak and expected fragmentation.

## Synthesis of Medium-Ring Dienes: Experimental Protocols

The synthesis of eleven-membered rings is a significant challenge in organic chemistry due to unfavorable entropic and enthalpic factors. However, several strategies have been successfully employed for the construction of medium-sized rings.

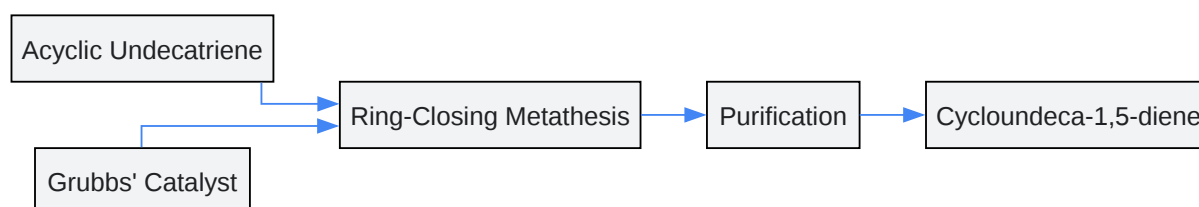
### Ring-Closing Metathesis (RCM)

Ring-closing metathesis is a powerful tool for the formation of cyclic olefins. For the synthesis of **Cycloundeca-1,5-diene**, a suitable acyclic diene precursor would be required.

#### Experimental Protocol (Hypothetical):

- **Precursor Synthesis:** An acyclic undecatriene, such as undeca-1,5,10-triene, is synthesized via standard organic methods (e.g., Grignard reactions, Wittig olefination).
- **Cyclization Reaction:**
  - To a solution of the acyclic precursor (1.0 mmol) in dry, degassed dichloromethane (100 mL) under an argon atmosphere, is added a solution of a Grubbs-type catalyst (e.g., Grubbs' second-generation catalyst, 0.05 mmol) in dichloromethane (10 mL) dropwise over 4 hours.
  - The reaction mixture is stirred at room temperature for 12-24 hours.
  - Progress is monitored by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- **Workup and Purification:**
  - The reaction is quenched by the addition of ethyl vinyl ether (1 mL).
  - The solvent is removed under reduced pressure.
  - The residue is purified by column chromatography on silica gel (eluent: hexanes) to afford the desired **Cycloundeca-1,5-diene**.

#### Logical Workflow for RCM Synthesis:



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Caption: Workflow for the synthesis of **Cycloundeca-1,5-diene** via RCM.

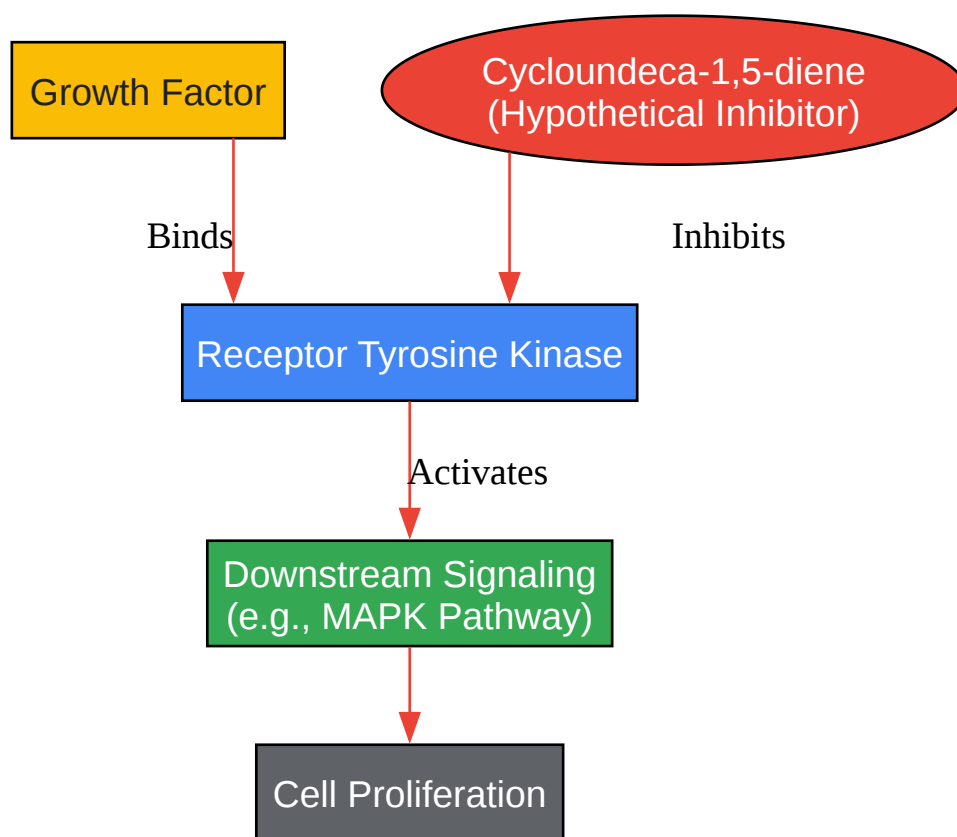
## Other Synthetic Approaches

- Ramberg-Bäcklund Reaction: This reaction can be used to form carbon-carbon double bonds from  $\alpha$ -halo sulfones, and its intramolecular variant is suitable for ring formation.
- McMurry Coupling: Reductive coupling of two carbonyl groups using a low-valent titanium reagent can be employed to form cyclic alkenes.

## Potential Signaling Pathway Interactions in Drug Development

While there is no direct evidence of **Cycloundeca-1,5-diene**'s biological activity, its structural motifs are present in various natural products with known pharmacological properties. For instance, many macrocyclic and medium-ring compounds interact with protein kinases, G-protein coupled receptors (GPCRs), and ion channels. The conformational flexibility of the eleven-membered ring could allow it to bind to hydrophobic pockets of target proteins.

Hypothetical Signaling Pathway Inhibition:



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Caption: Potential inhibition of a receptor tyrosine kinase signaling pathway.

## Conclusion

**Cycloundeca-1,5-diene** represents an intriguing yet underexplored molecule in the realm of medium-ring chemistry. This technical guide provides a foundational understanding of its likely properties and synthetic accessibility based on the established chemistry of related compounds. The presented hypothetical protocols and pathways are intended to serve as a starting point for researchers and drug development professionals interested in exploring the potential of this and other medium-sized ring structures. Further experimental investigation is necessary to fully elucidate the specific characteristics and applications of **Cycloundeca-1,5-diene**.

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## References

- 1. Cas 28446-26-6, 3,7-Cycloundecadien-1-ol, 1,5,5,8-tetramethyl-, (E,E)- | lookchem [lookchem.com]
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